

A Technical Guide to Oleoyl-L-Carnitine: Molecular and Chemical Properties

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Compound of Interest

Compound Name: oleoyl-L-carnitine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **oleoyl-L-carnitine**, a long-chain acylcarnitine of significant interest in metabolic research and drug development. Its role in fatty acid metabolism and potential as a biomarker for various diseases necessitates a clear understanding of its molecular characteristics.

Core Molecular Data

Oleoyl-L-carnitine is an ester formed from the fatty acid oleic acid and L-carnitine. The following table summarizes its key quantitative molecular data.

Property	Value	References
Chemical Formula	C ₂₅ H ₄₇ NO ₄	[1] [2] [3] [4] [5] [6]
Molecular Weight	425.6 g/mol	[1] [2] [4]
Exact Mass	425.64 g/mol	[3] [5]
CAS Number	38677-66-6	[1] [2] [3] [4]

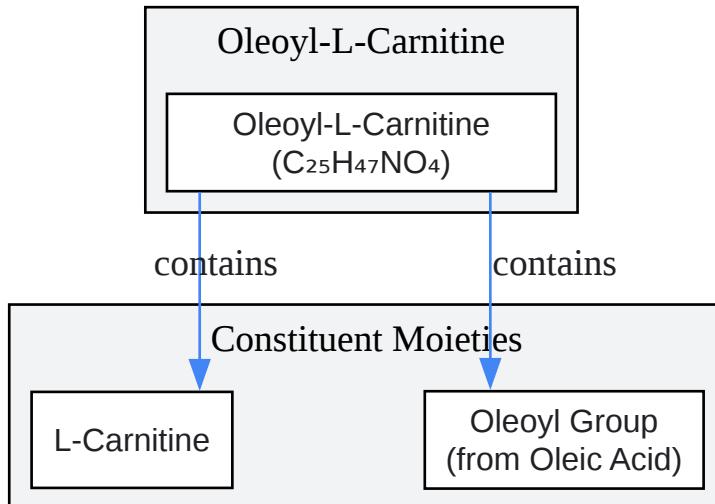
Elemental Composition Breakdown:

Element	Symbol	Count	Percentage by Mass
Carbon	C	25	70.54%
Hydrogen	H	47	11.13%
Nitrogen	N	1	3.29%
Oxygen	O	4	15.04%

Note: The chloride salt of **oleoyl-L-carnitine** has a different chemical formula ($C_{25}H_{48}ClNO_4$) and molecular weight (462.11 g/mol)[\[7\]](#).

Structural Relationship of Components

Oleoyl-L-carnitine is comprised of two key moieties: L-carnitine and an oleoyl group derived from oleic acid. The L-carnitine provides the quaternary ammonium and carboxyl functional groups, essential for its transport functions, while the long-chain oleoyl group is the fatty acid component being transported.



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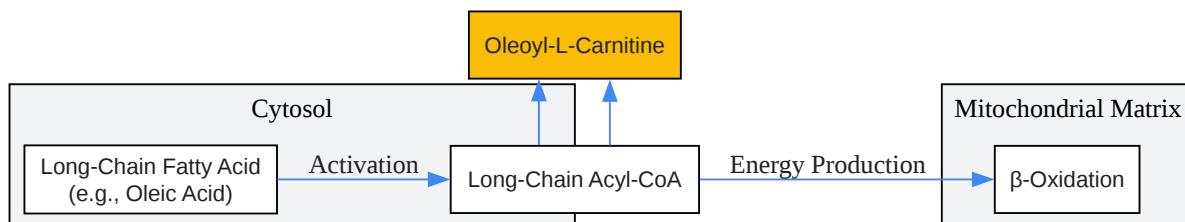
Fig. 1: Structural components of **Oleoyl-L-Carnitine**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **oleoyl-L-carnitine** are beyond the scope of this introductory guide. However, researchers can refer to the product information from various chemical suppliers which often provide details on purity (typically $\geq 95\%$) and recommended solvents for research use, such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol[1][4]. For quantification in biological matrices, methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) are typically employed, often utilizing a deuterated internal standard such as **oleoyl-L-carnitine-d3** for accurate measurement[8].

Signaling Pathways and Biological Relevance

While a comprehensive depiction of all signaling pathways involving **oleoyl-L-carnitine** is extensive, a foundational understanding of its role in fatty acid metabolism is crucial. The following diagram illustrates the logical flow of long-chain fatty acids into the mitochondria, a process facilitated by the carnitine shuttle system, for which **oleoyl-L-carnitine** is a key intermediate.



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Fig. 2: Role in mitochondrial fatty acid transport.

This document serves as a foundational resource for professionals engaged in research and development involving **oleoyl-L-carnitine**. For further in-depth information, consulting the cited references and relevant scientific literature is recommended.

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References

- 1. Oleoyl-L-carnitine - Cayman Chemical [bioscience.co.uk]
- 2. caymanchem.com [caymanchem.com]
- 3. scbt.com [scbt.com]
- 4. Oleoyl-L-carnitine | CAS 38677-66-6 | Cayman Chemical | Biomol.de [biomol.com]
- 5. bocsci.com [bocsci.com]
- 6. Oleoyl-L-carnitine | CAS 38677-66-6 | Cayman Chemical | Biomol.com [biomol.com]
- 7. medkoo.com [medkoo.com]
- 8. caymanchem.com [caymanchem.com]
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